

Personal protective equipment for handling Heptafluoro-1-iodopropane

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Compound of Interest

Compound Name: Heptafluoro-1-iodopropane

Cat. No.: B026637

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Essential Safety and Handling Guide for Heptafluoro-1-iodopropane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Heptafluoro-1-iodopropane** (CAS No. 754-34-7) in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of all personnel.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Heptafluoro-1-iodopropane** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Gloves	Appropriate protective gloves to prevent skin exposure. It is recommended to consult the glove manufacturer's chemical resistance guide.
Body Protection	Lab Coat	A long-sleeved lab coat should be worn.
Respiratory Protection	Respirator	Not typically required under normal use conditions with adequate ventilation. If ventilation is insufficient, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.

Operational Plan: Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area. Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.

General Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have all required equipment and reagents readily accessible in the work area.

- Dispensing: When transferring **Heptafluoro-1-iodopropane**, avoid splashing. Keep the container tightly closed when not in use.
- Usage: Avoid contact with eyes, skin, and clothing. Do not ingest or inhale.
- Post-Handling: Wash hands thoroughly after handling. Remove any contaminated clothing and wash it before reuse.

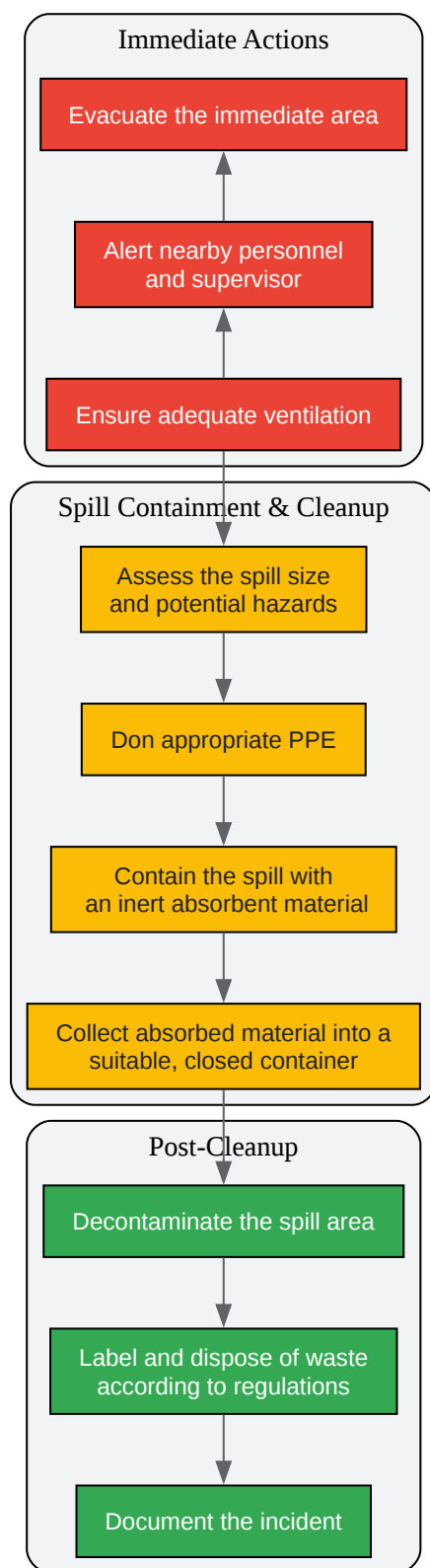
Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, well-ventilated area away from incompatible substances.
- The storage area should be refrigerated, ideally below 4°C (39°F).
- Protect from light.

Emergency Procedures: Spill and Exposure

In the event of a spill or exposure, follow these procedures immediately.

Spill Response Workflow



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Caption: Workflow for responding to a **Heptafluoro-1-iodopropane** spill.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)[\[2\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting.[\[1\]](#)

Disposal Plan

All waste disposal must be conducted in accordance with local, state, and federal regulations.

Waste Collection:

- Collect waste **Heptafluoro-1-iodopropane** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, compatible, and properly labeled waste container.
- The container must be kept tightly closed and stored in a well-ventilated area.

Disposal Procedure:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.
- Consult with your institution's environmental health and safety (EHS) office for specific guidance on the disposal of **Heptafluoro-1-iodopropane** waste.
- Do not dispose of this chemical down the drain or in the regular trash.
- Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)[\[3\]](#)

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